

EPZ011989 hydrochloride solubility issues in DMSO

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Compound of Interest

Compound Name: EPZ011989 hydrochloride

Cat. No.: B8180834

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EPZ011989 Hydrochloride Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when working with **EPZ011989 hydrochloride**, with a particular focus on its solubility in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **EPZ011989 hydrochloride**?

EPZ011989 hydrochloride is a potent, selective, and orally bioavailable small molecule inhibitor of the Enhancer of Zeste Homolog 2 (EZH2) histone methyltransferase.^{[1][2][3]} It equipotently inhibits both wild-type and mutant forms of EZH2.^{[1][3]} EZH2 is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), which is responsible for the methylation of histone H3 on lysine 27 (H3K27).^[3] Aberrant activity of EZH2 is implicated in various cancers, making it a key therapeutic target.^{[3][4]}

Q2: What is the primary mechanism of action of EPZ011989?

EPZ011989 functions by inhibiting the catalytic activity of EZH2. This prevents the trimethylation of H3K27 (H3K27me3), a key epigenetic modification that leads to the silencing of target genes.^{[3][4]} By blocking this process, EPZ011989 can reactivate the expression of

tumor suppressor genes that are aberrantly silenced in cancer cells.[4] The inhibitor shows high selectivity for EZH2 over other histone methyltransferases, including over 15-fold selectivity against the related EZH1 enzyme.[1][3][5][6]

Q3: I'm having trouble dissolving **EPZ011989 hydrochloride** in DMSO. Is it soluble?

Solubility of **EPZ011989 hydrochloride** in DMSO can be challenging and reports vary. While some datasheets indicate solubility up to 20 mg/mL (31.13 mM), others report lower values around 5 mg/mL (7.78 mM) or even insolubility.[1] This variability can be due to several factors, including the purity of the compound, the quality of the DMSO, and the dissolution technique. A critical factor is that DMSO is hygroscopic (readily absorbs moisture from the air), and absorbed water can significantly decrease the solubility of the compound.[1][7]

Q4: What is the recommended procedure for preparing a stock solution in DMSO?

To maximize the chances of successful dissolution, it is crucial to use fresh, anhydrous-grade DMSO. Warming the solution, vortexing, and sonication are often necessary to facilitate dissolution.[6][8] Please refer to the detailed experimental protocol below for a step-by-step guide.

Q5: How should I store the solid compound and my DMSO stock solution?

- Solid Compound: The solid (powder) form of **EPZ011989 hydrochloride** should be stored at -20°C for long-term stability (up to 3 years).[1]
- Stock Solutions: Once dissolved in DMSO, it is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.[1] These aliquots should be stored at -80°C for up to one year or at -20°C for up to one month.[1][2]

Biochemical and Physicochemical Data

Key Biochemical Data

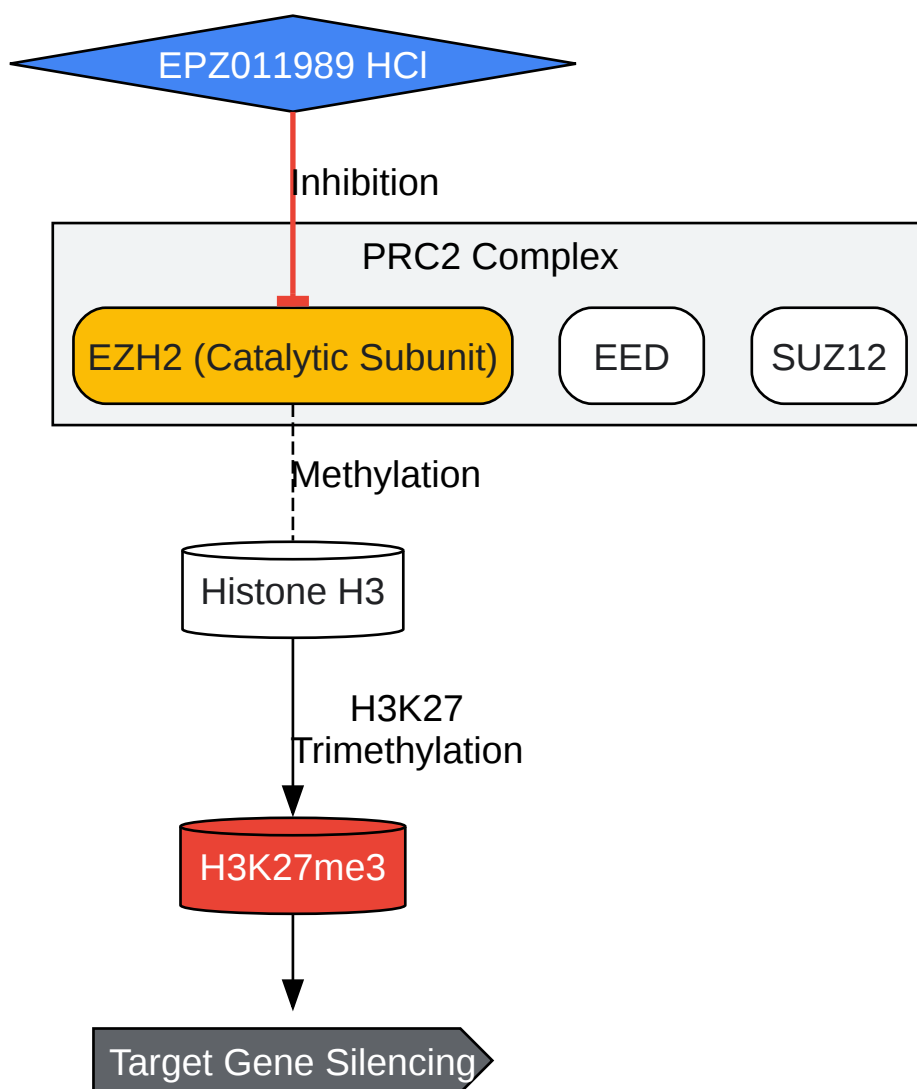
Parameter	Value	Reference
Target	EZH2 (wild-type and mutant)	[1][3]
Ki	<3 nM	[1][2][3][5][6]
IC50	<100 nM (for cellular H3K27 methylation)	[1][3]
Selectivity	>15-fold vs. EZH1; >3000-fold vs. 20 other HMTs	[1][3][5][6]

Solubility Data

Solvent	Concentration	Molarity	Notes	Reference
DMSO	5 - 20 mg/mL	7.78 - 31.13 mM	Solubility can be variable. Use of fresh, anhydrous DMSO and sonication/warming is recommended.	[1]
DMSO	3.8 mg/mL	6.27 mM	Sonication is recommended.	[6]
Ethanol	100 mg/mL	165.07 mM	Sonication is recommended.	[6]
Water	Insoluble	-		[1]

Molecular Weight of **EPZ011989 Hydrochloride**: 642.27 g/mol [1]

Visualized Signaling Pathway and Workflows



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Caption: Mechanism of action of **EPZ011989 hydrochloride**.

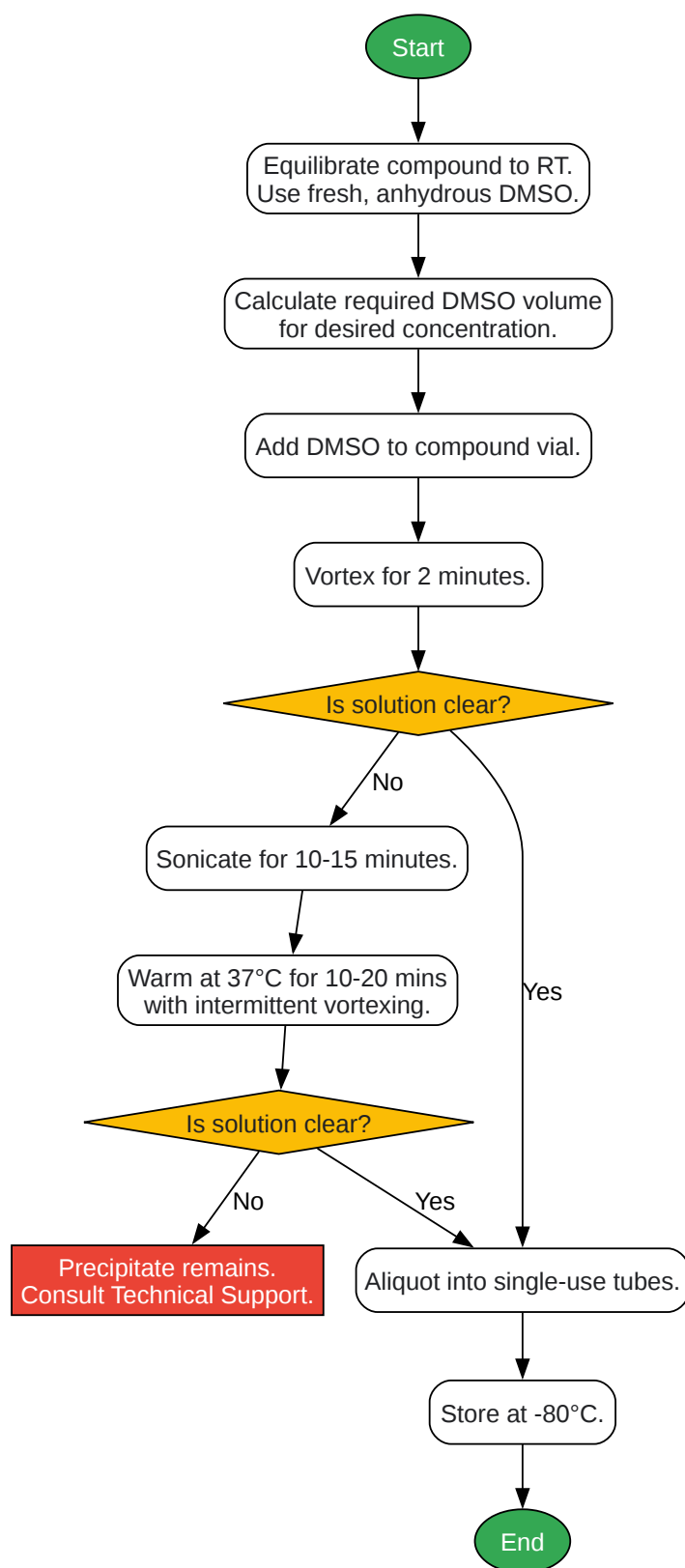
Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for dissolving **EPZ011989 hydrochloride** in DMSO to prepare a 10 mM stock solution.

- Preparation:

- Bring the vial of **EPZ011989 hydrochloride** powder to room temperature before opening.
- Use a fresh, unopened bottle of anhydrous ($\leq 0.02\%$ water) dimethyl sulfoxide (DMSO).
- Calculation:
 - The molecular weight of **EPZ011989 hydrochloride** is 642.27 g/mol .
 - To prepare a 10 mM (0.01 mol/L) solution, you will need 6.42 mg per 1 mL of DMSO.
 - Calculate the required volume of DMSO based on the amount of compound in your vial.
For example, for 10 mg of compound: $\text{Volume (mL)} = (\text{Mass (mg)} / \text{MW (g/mol)}) / \text{Concentration (mol/L)} * 1000 = (10 / 642.27) / 0.01 = 1.557 \text{ mL}$
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the vial containing the compound.
 - Cap the vial tightly and vortex vigorously for 1-2 minutes.
 - If the solid is not fully dissolved, proceed to sonication.
- Sonication and Warming (If Necessary):
 - Place the vial in a water bath sonicator.
 - Sonicate for 10-15 minutes. Check for dissolution.
 - If particulates remain, warm the solution in a 37°C water bath for 10-20 minutes, with intermittent vortexing.[8][9] Caution: Do not overheat.
- Storage:
 - Once the compound is fully dissolved, creating a clear solution, prepare single-use aliquots.
 - Store the aliquots at -80°C for long-term storage.

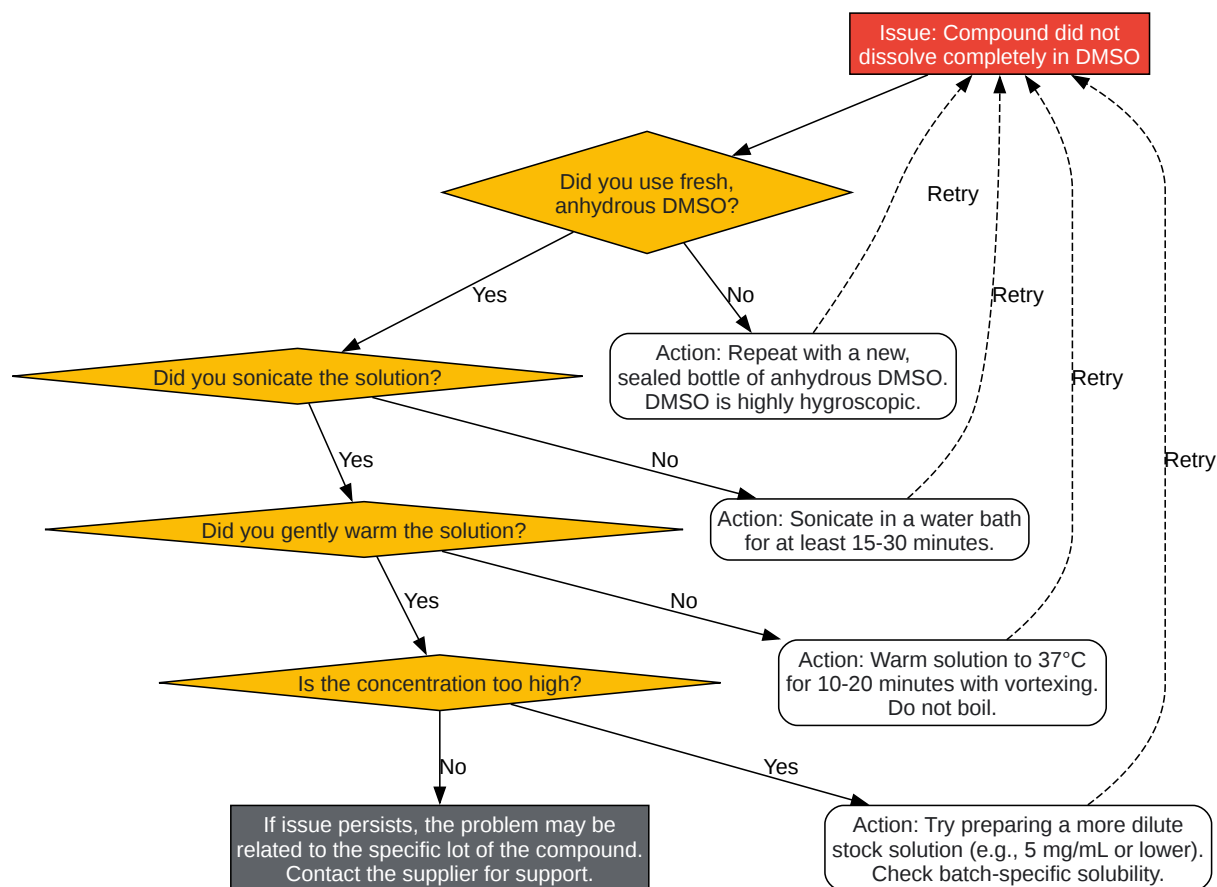


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Caption: Workflow for preparing **EPZ011989 hydrochloride** stock solution.

Troubleshooting Guide

Use this guide if you encounter precipitates or incomplete dissolution after following the standard protocol.



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Caption: Troubleshooting workflow for solubility issues.

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